

Physical properties of Trichloroacetyl Chloride-13C2.

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Compound of Interest

Compound Name: *Trichloroacetyl Chloride-13C2*

Cat. No.: *B121693*

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An In-depth Technical Guide to the Physical Properties of **Trichloroacetyl Chloride-13C2**

Introduction

Trichloroacetyl Chloride-13C2 is a stable isotope-labeled derivative of trichloroacetyl chloride, where both carbon atoms are replaced with the ¹³C isotope. This isotopic labeling makes it a valuable tool in various research applications, particularly in mass spectrometry and NMR spectroscopy, for use as an internal standard or as a tracer to elucidate biochemical pathways and reaction mechanisms.^[1] This guide provides a comprehensive overview of the physical properties of **Trichloroacetyl Chloride-13C2**, along with relevant experimental protocols for its synthesis.

Physical and Chemical Properties

The physical properties of **Trichloroacetyl Chloride-13C2** are primarily derived from its unlabeled counterpart, with the main difference being its molecular weight due to the presence of two ¹³C isotopes.

Property	Value	Reference
CAS Number	165399-57-5	[1] [2]
Molecular Formula	$^{13}\text{C}_2\text{Cl}_4\text{O}$	[1]
Molecular Weight	183.82 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pungent, strong	[1] [3]
Density	1.629 g/mL	[1]
Boiling Point	114-116 °C	[1] [4]
Melting Point	-57 °C (for unlabeled)	[4] [5]
Refractive Index	n_{20}/D 1.470 (for unlabeled)	[4] [5]
Solubility	Soluble in ether and alcohol; reacts violently with water.	[3] [5]

Experimental Protocols

Synthesis of Trichloroacetyl Chloride

While specific synthesis protocols for the ^{13}C labeled compound are proprietary, the general methods for producing trichloroacetyl chloride are well-established. A common industrial method involves the chlorination of acetyl chloride or its chlorinated derivatives. The following is a generalized protocol based on described synthesis routes.

Materials:

- Dichloroacetyl chloride (or other suitable chlorinated acetyl chloride)
- Gaseous chlorine
- Activated charcoal (catalyst)
- Nitrogen or dry air

- Reaction flask equipped with a stirrer, gas inlet, and reflux condenser

Procedure:

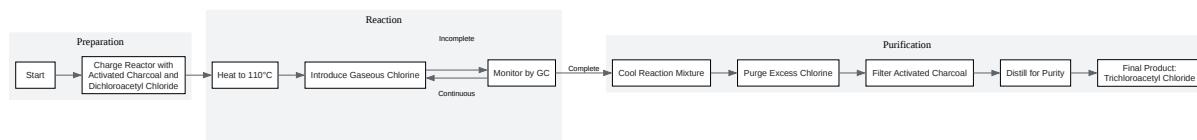
- A reaction flask is charged with dried activated charcoal.
- Dichloroacetyl chloride is carefully added to the flask.
- The mixture is heated to approximately 110°C with constant stirring.
- Gaseous chlorine is bubbled through the reaction mixture over several hours.
- The progress of the chlorination is monitored by gas chromatography.
- Upon completion of the reaction, the mixture is cooled, and any excess chlorine is removed by purging with dry air or nitrogen.
- The activated charcoal catalyst is removed by filtration to yield crude trichloroacetyl chloride.
- The crude product can be further purified by distillation.

This process can be adapted for the synthesis of **Trichloroacetyl Chloride-13C2** by starting with the appropriately labeled acetyl chloride derivative.

Visualizations

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of trichloroacetyl chloride.

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Caption: Generalized workflow for the synthesis of trichloroacetyl chloride.

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References

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